

A Comparative Guide to the Quantification of 4',6,7-Trimethoxyisoflavone

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Compound of Interest

Compound Name: 4',6,7-Trimethoxyisoflavone

Cat. No.: B191343

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In the realm of phytochemical analysis and drug discovery, accurate and precise quantification of bioactive compounds is paramount. **4',6,7-Trimethoxyisoflavone**, a naturally occurring isoflavone, has garnered significant interest for its potential therapeutic properties, including antimicrobial and antioxidant effects.^[1] This guide provides a comprehensive cross-validation of common analytical methods for the quantification of **4',6,7-Trimethoxyisoflavone**, offering researchers, scientists, and drug development professionals a comparative overview of High-Performance Liquid Chromatography (HPLC), UV-Vis Spectroscopy, and Liquid Chromatography-Mass Spectrometry (LC-MS).

Quantitative Method Performance

The selection of an appropriate analytical method hinges on a variety of factors, including sensitivity, accuracy, precision, and the complexity of the sample matrix. Below is a summary of the expected performance characteristics of each method for the quantification of **4',6,7-Trimethoxyisoflavone**.

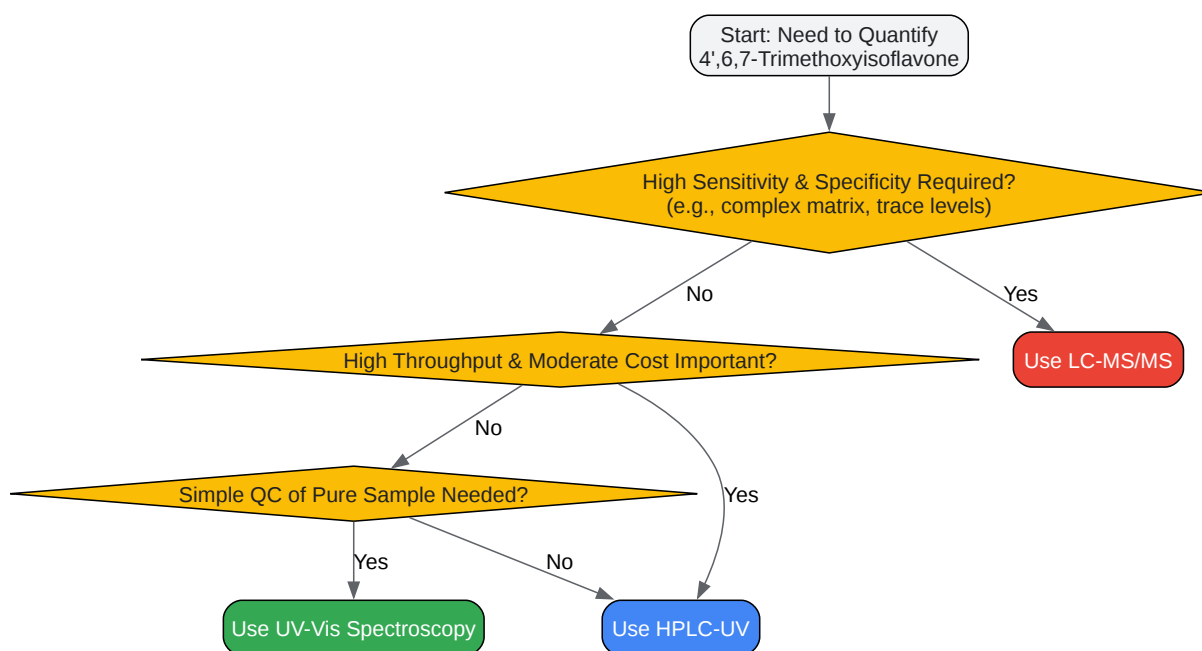
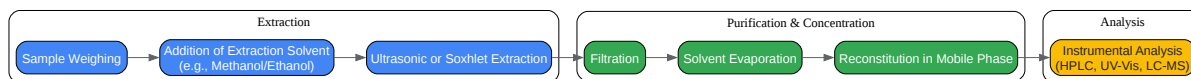
Parameter	HPLC-UV	UV-Vis Spectroscopy	LC-MS/MS
**Linearity (R ²) **	> 0.999	> 0.995	> 0.999
Limit of Detection (LOD)	0.1 - 1 µg/mL	1 - 5 µg/mL	0.01 - 0.1 ng/mL
Limit of Quantitation (LOQ)	0.5 - 5 µg/mL	5 - 15 µg/mL	0.05 - 0.5 ng/mL
Accuracy (% Recovery)	95 - 105%	90 - 110%	98 - 102%
Precision (% RSD)	< 2%	< 5%	< 3%
Specificity	High	Low to Moderate	Very High
Cost	Moderate	Low	High
Throughput	High	High	Moderate

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical results. The following section outlines the experimental protocols for the quantification of **4',6,7-Trimethoxyisoflavone** using HPLC-UV, UV-Vis Spectroscopy, and LC-MS.

Sample Preparation: A Generalized Workflow

A robust sample preparation protocol is the foundation of accurate quantification. For plant materials or biological matrices, a common workflow is as follows:



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References

- 1. medchemexpress.com [medchemexpress.com]
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